

Comprehensive Characterization Protocol: Ethyl 4-(2-chlorobenzamido)benzoate[1]

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Compound of Interest

Compound Name: Ethyl 4-(2-chlorobenzamido)benzoate

CAS No.: 75121-10-7

Cat. No.: B5604356

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Executive Summary & Chemical Identity

Ethyl 4-(2-chlorobenzamido)benzoate (CAS: 75121-10-7) is a specialized organic intermediate belonging to the N-benzoylaniline class.[1] Structurally, it consists of an ethyl benzoate moiety linked via an amide bond to a 2-chlorophenyl ring.[1] This compound serves as a critical scaffold in medicinal chemistry, particularly in the synthesis of retinoid analogs, potential kinase inhibitors, and liquid crystalline materials where the rigidity of the benzamide linkage is exploited.[1]

Given its status as a "rare research chemical" with limited public experimental data (as noted by suppliers like Sigma-Aldrich), this guide functions as a primary protocol for researchers to synthesize, validate, and physically characterize this molecule de novo.[1]

Chemical Identity Table

Property	Detail
IUPAC Name	Ethyl 4-[(2-chlorobenzoyl)amino]benzoate
CAS Number	75121-10-7
Molecular Formula	C ₁₆ H ₁₄ ClNO ₃
Molecular Weight	303.74 g/mol
SMILES	<chem>CCOC(=O)C1=CC=C(C=C1)NC(=O)C2=CC=C(C=C2)Cl</chem>
Predicted LogP	~3.6 (Lipophilic)
H-Bond Donors/Acceptors	1 Donor (NH) / 3 Acceptors (O, N)

Predicted Physicochemical Profile

As experimental data is sparse, the following profile is derived from structure-activity relationship (SAR) analysis of analogous benzanilide esters.

Physical State & Melting Point[1]

- Prediction: White to off-white crystalline solid.[1]
- Melting Point Estimate: 130°C – 160°C.[1]
 - Rationale: The para-substituted benzamide core typically confers high crystallinity due to intermolecular hydrogen bonding (N-H[1]...O=C) and stacking.[1] However, the ortho-chloro substituent on the benzoyl ring introduces steric twist, disrupting planarity compared to the unsubstituted analog (MP ~148°C), potentially lowering the melting point slightly while maintaining solid-state rigidity.[1]

Solubility Profile

Based on the lipophilic backbone (LogP ~3.[1]6) and ester functionality:

- High Solubility: DMSO, DMF, THF, Dichloromethane (DCM), Ethyl Acetate.[1]
- Moderate Solubility: Ethanol, Methanol (may require heating).[1]
- Low/Insoluble: Water, Hexanes (likely to precipitate).[1]

Synthesis & Structural Validation

To obtain a high-purity sample for physical characterization, a standard Schotten-Baumann or nucleophilic acyl substitution is recommended.[1]

Synthesis Protocol

Reaction: Ethyl 4-aminobenzoate + 2-Chlorobenzoyl chloride

Product

- Reagents: Dissolve Ethyl 4-aminobenzoate (1.0 eq) in anhydrous DCM or THF.
- Base: Add Triethylamine (TEA) or Pyridine (1.2 eq) to scavenge HCl.
- Addition: Dropwise addition of 2-Chlorobenzoyl chloride (1.05 eq) at 0°C.
- Workup: Stir at RT for 4-6 hours. Quench with water.[1] Wash organic layer with 1M HCl (remove unreacted amine), then sat.[1] NaHCO₃ (remove acid), then Brine.[1]
- Purification: Recrystallize from Ethanol/Water or Ethyl Acetate/Hexanes.[1]

Synthesis Workflow Diagram



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Figure 1: Synthesis workflow for the isolation of high-purity **Ethyl 4-(2-chlorobenzamido)benzoate**.

Experimental Characterization Protocols

Since literature values are unavailable, the researcher must generate the primary data.^[1]

Follow these protocols to ensure data integrity.

Spectral Identification (Expected Signals)

Confirm structure using ^1H NMR (400 MHz, DMSO- d_6) before physical testing.^[1]

- Amide Proton (-NH-): Singlet,

10.5 – 10.8 ppm (Deshielded, D₂O exchangeable).^[1]
- Aromatic Protons (Benzoyl): Multiplet,

7.4 – 7.6 ppm (4H, characteristic of o-substituted ring).^[1]
- Aromatic Protons (Benzoate): Two doublets (AA'BB' system),

~7.9 ppm (2H) and ~8.1 ppm (2H).^[1]
- Ethyl Ester:
 - Quartet:

4.3 ppm (2H, -O-CH₂-).^[1]
 - Triplet:

1.3 ppm (3H, -CH₃).^[1]

Thermal Analysis (DSC/TGA)

Objective: Determine exact melting point and thermal stability.

- Instrument: Differential Scanning Calorimetry (DSC).^[1]
- Protocol:
 - Weigh 2-5 mg of dried sample into an aluminum pan.

- Equilibrate at 25°C.
- Ramp at 10°C/min to 250°C under N₂ purge (50 mL/min).
- Expected Result: A sharp endothermic peak (melting) between 130-160°C. Any broadness indicates impurities.[\[1\]](#)
- TGA Note: Check for weight loss <100°C (solvates) or decomposition >200°C.[\[1\]](#)

Solubility Determination (Shake-Flask Method)

Objective: Quantify solubility for formulation/assay development.

- Add excess solid to 1 mL of solvent (PBS pH 7.4, DMSO, Ethanol).
- Shake at 25°C for 24 hours.
- Filter (0.45 µm PTFE) and analyze filtrate by HPLC-UV (254 nm).

Stability & Handling

Hydrolysis Risk

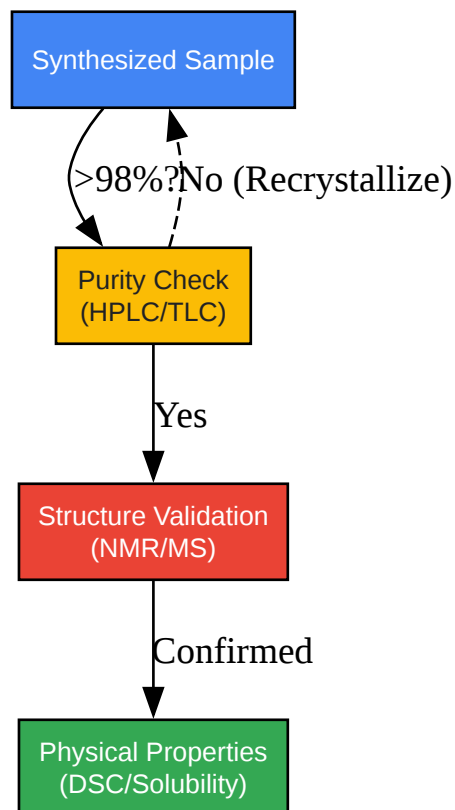
This molecule contains two hydrolyzable groups:[\[1\]](#)

- Ethyl Ester: Susceptible to base-catalyzed hydrolysis (saponification) to form the free acid (4-(2-chlorobenzamido)benzoic acid).[\[1\]](#) Avoid storage in basic buffers (pH > 9).[\[1\]](#)
- Amide Bond: Generally stable but can degrade under strong acidic reflux.[\[1\]](#)

Storage Conditions

- Temperature: Store at 2-8°C (standard for research chemicals).
- Atmosphere: Keep dry; hygroscopicity is expected to be low, but ester hydrolysis is moisture-dependent.[\[1\]](#)
- Light: Protect from direct UV light to prevent potential photo-Fries rearrangement, though benzamides are relatively photostable.[\[1\]](#)

Characterization Logic Flow



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Figure 2: Logical flowchart for the validation and characterization of the compound.

References

- Sigma-Aldrich. (n.d.).^[1]^[2] **Ethyl 4-(2-chlorobenzamido)benzoate** Product Information. Retrieved from (Note: Listed as part of "AldrichCPR" rare chemical collection; no experimental data provided).^[1]
- PubChem. (n.d.).^[1] **Ethyl 4-(2-chlorobenzamido)benzoate** (Compound Summary). National Library of Medicine.^[1] Retrieved from .^[1]
- Smith, M. B., & March, J. (2007).^[1] March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley-Interscience.^[1] (Reference for Schotten-Baumann synthesis and amide stability).

- Giron, D. (2002).[1] Applications of thermal analysis and coupled techniques in pharmaceutical industry. Journal of Thermal Analysis and Calorimetry. (Reference for DSC protocol).

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Sources

- 1. CAS 120-47-8: Benzoic acid, 4-hydroxy-, ethyl ester [[cymitquimica.com](https://www.cymitquimica.com)]
- 2. ETHYL 4-(2-CHLOROBENZAMIDO)BENZOATE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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